

# An In-depth Technical Guide to H-Leu-OtBu.HCl for Researchers

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## Compound of Interest

Compound Name: **H-Leu-OtBu.HCl**

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This whitepaper provides a comprehensive technical overview of L-Leucine tert-butyl ester hydrochloride (**H-Leu-OtBu.HCl**), a pivotal amino acid derivative for professionals in research, drug development, and peptide chemistry. This document outlines its chemical properties, synthesis, and key applications, with a focus on its role in peptide synthesis and as a modulator of the mTORC1 signaling pathway.

## Core Properties of H-Leu-OtBu.HCl

**H-Leu-OtBu.HCl** is the hydrochloride salt of the tert-butyl ester of L-leucine. The tert-butyl ester group provides protection for the carboxylic acid functional group of leucine, which is a common strategy in peptide synthesis to prevent unwanted side reactions.

Table 1: Physicochemical Properties of **H-Leu-OtBu.HCl**

Property	Value	Citations
CAS Number	2748-02-9	<a href="#">[1]</a>
Molecular Formula	C <sub>10</sub> H <sub>21</sub> NO <sub>2</sub> · HCl	<a href="#">[1]</a>
Molecular Weight	223.7 g/mol	<a href="#">[1]</a>
Synonyms	L-Leucine tert-butyl ester hydrochloride, H-Leu-OtBu.HCl	<a href="#">[1]</a>
Appearance	White to off-white crystalline solid	<a href="#">[2]</a>

Table 2: Solubility Data

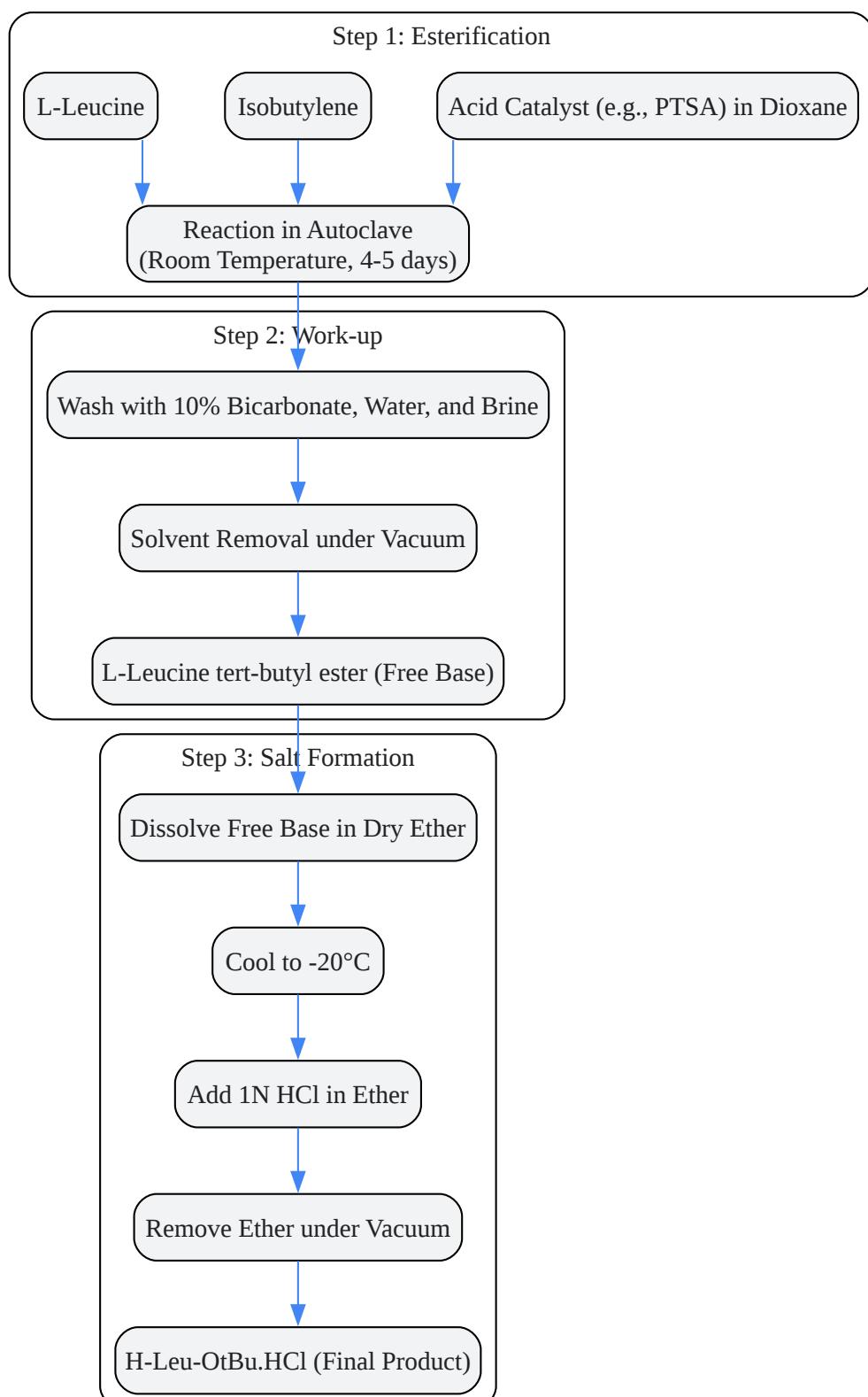
Solvent	Solubility	Citations
DMSO	≥ 50 mg/mL (≥ 223.47 mM)	<a href="#">[2]</a>
DMF	30 mg/mL	<a href="#">[1]</a>
Ethanol	30 mg/mL	<a href="#">[1]</a>
PBS (pH 7.2)	10 mg/mL	<a href="#">[1]</a>

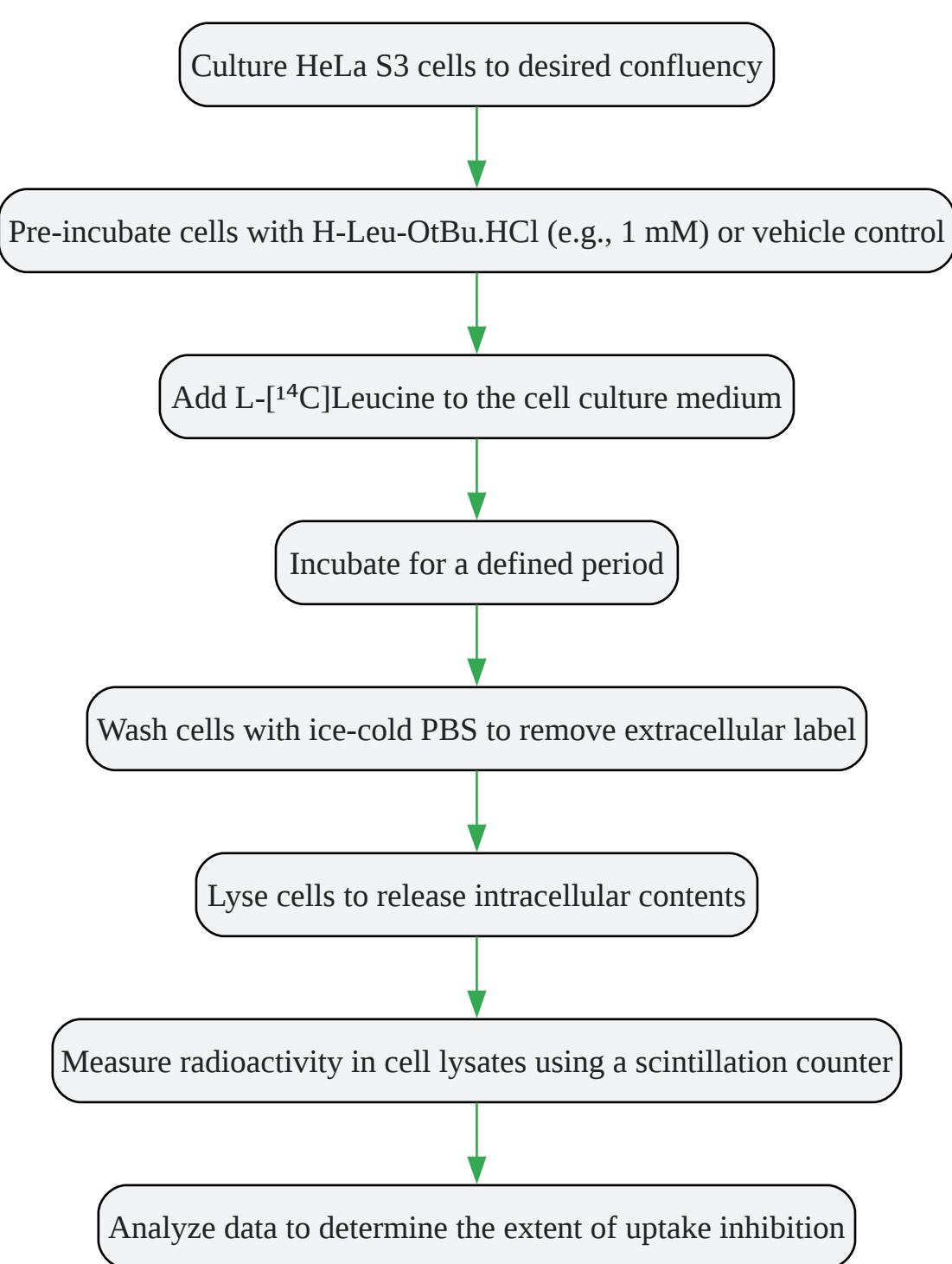
## Synthesis and Experimental Protocols

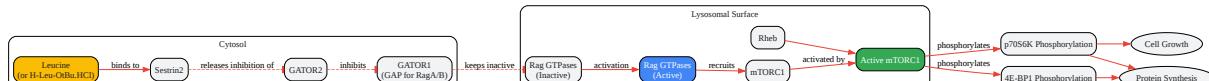
### Protocol 1: Synthesis of H-Leu-OtBu.HCl

The synthesis of **H-Leu-OtBu.HCl** is typically achieved by the esterification of L-leucine with isobutylene in the presence of an acid catalyst, followed by conversion to the hydrochloride salt. The following is a representative protocol adapted from established methods for amino acid tert-butyl ester synthesis.[\[3\]](#)

#### Experimental Workflow for Synthesis







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